

Application Note: 2-Carboxyethyl-bromo-choline Ester, Chloride Salt in Neuroscience

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Compound of Interest

Compound Name: 2-Carboxyethyl-bromo-choline
Ester, Chloride Salt

CAS No.: 1219417-69-2

Cat. No.: B567336

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Technical Identifier: 3-Bromopropionylcholine Chloride CAS Number: 1219417-69-2 (and related isomers) Formula:

Molecular Weight: 274.58 g/mol

Executive Summary

2-Carboxyethyl-bromo-choline Ester, Chloride Salt (chemically identified as 3-Bromopropionylcholine) is a specialized cholinergic analog used primarily as a hapten for antibody generation and a covalent affinity label for nicotinic acetylcholine receptors (nAChRs). Its structural similarity to Acetylcholine (ACh), combined with a reactive alkyl halide moiety, allows it to serve as a "chemical anchor."

In neuroscience, where the direct detection of small molecules like ACh is notoriously difficult due to their rapid hydrolysis and lack of immunogenicity, this compound enables the synthesis of stable immunogens. Furthermore, its ability to alkylate reduced cysteines near the ACh binding site makes it an invaluable tool for mapping receptor topology and studying channel gating mechanisms.

Mechanism of Action & Chemical Logic

The Hapten Principle

Acetylcholine is too small (~146 Da) to elicit an immune response on its own. To generate anti-ACh antibodies, a structural mimic must be conjugated to a carrier protein (e.g., KLH or BSA).

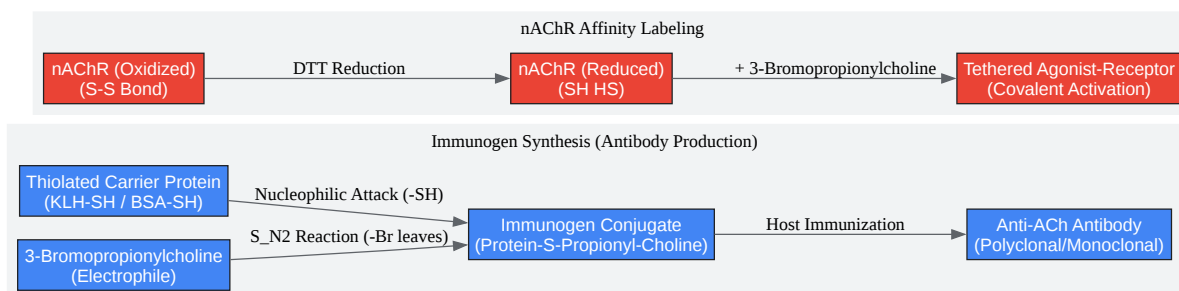
- **Structural Mimicry:** The "propionyl-choline" backbone () extends the acetate group of ACh by one methylene unit, preserving the critical quaternary ammonium epitope recognized by antibodies.
- **Reactive Handle:** The -bromo group acts as an electrophile. It reacts specifically with sulfhydryl (-SH) groups on thiolated carrier proteins via nucleophilic substitution (), forming a stable thioether bond. This presents the choline ester moiety to the immune system in a distinct, stable orientation.

Affinity Labeling of nAChR

In electrophysiology and structural biology, 3-Bromopropionylcholine acts as a tethered agonist.

- **Reduction:** The nAChR α -subunit contains a disulfide bond (Cys192-Cys193 in Torpedo) near the binding site. Reducing this bond with DTT creates free thiols.
- **Alkylation:** The bromo-group of the compound reacts with one of the free cysteines.
- **Tethering:** The choline moiety is now covalently attached to the receptor. Depending on the attachment point and chain length, it can permanently activate the receptor (agonist) or block it (antagonist), allowing precise mapping of the ligand-binding pocket depth.

Visualization: Mechanism of Conjugation & Labeling



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Figure 1: Dual pathway illustrating the use of 3-Bromopropionylcholine for immunogen synthesis (blue) and receptor mapping (red).

Protocol A: Synthesis of Anti-Acetylcholine Immunogen

Objective: Conjugate 3-Bromopropionylcholine to Keyhole Limpet Hemocyanin (KLH) to generate antibodies that cross-react with Acetylcholine.

Materials

- Hapten: **2-Carboxyethyl-bromo-choline Ester, Chloride Salt** (10 mg).
- Carrier: Thiolated KLH (e.g., Imject™ Maleimide-activated KLH or chemically thiolated KLH).
- Buffer: Phosphate Buffered Saline (PBS), pH 7.2, EDTA (5 mM).
- Purification: Dialysis cassette (10K MWCO) or Desalting Column (PD-10).

Step-by-Step Methodology

- Carrier Preparation:
 - Dissolve 5 mg of Thiolated KLH in 0.5 mL of PBS-EDTA buffer. Ensure the protein is fully solubilized.
 - Note: If using Maleimide-activated KLH, this protocol must be modified to use a thiol-linker. For 3-Bromopropionylcholine, a Thiolated carrier (containing free -SH) is required to react with the alkyl bromide.
- Hapten Solubilization:
 - Immediately before use, dissolve 10 mg of 3-Bromopropionylcholine in 0.2 mL of deionized water.
 - Critical: Do not store the solution; the ester bond is susceptible to hydrolysis.
- Conjugation Reaction:
 - Slowly add the hapten solution to the KLH solution while stirring gently.
 - Incubate the mixture for 2–4 hours at Room Temperature (RT) or overnight at 4°C.
 - Maintain pH between 7.0–7.5. (The alkylation releases HBr; monitor pH and adjust with dilute NaOH if necessary, though the buffer usually suffices).
- Capping (Optional):
 - Add L-Cysteine (1 mM final) to block any remaining unreacted sites on the carrier.
- Purification:
 - Dialyze the reaction mixture against 2L of PBS (pH 7.4) for 24 hours at 4°C, changing the buffer 3 times.
 - This removes unreacted hapten and byproducts (bromide ions).
- Validation:

- Quantify protein concentration (BCA Assay).
- Assess hapten density via TNBS assay (loss of amines) or mass spectrometry if available.
- Immunization:
 - Mix conjugate with Freund's Adjuvant (1:1) and inject into host (Rabbit/Mouse) following standard IACUC protocols.

Protocol B: Affinity Labeling of Nicotinic Receptors

Objective: Covalently modify nAChR to study ligand binding sites in *Xenopus* oocytes or membrane preparations.

Materials

- Biological System: *Xenopus* oocytes expressing nAChR (e.g., muscle-type).
- Reducing Agent: Dithiothreitol (DTT), 1 mM in recording solution.
- Reagent: 3-Bromopropionylcholine (freshly prepared 10–100 μ M).
- Wash Buffer: Ringer's solution (free of DTT and reagent).

Step-by-Step Methodology

- Baseline Recording:
 - Clamp oocytes at -60 mV.
 - Apply Acetylcholine (1 μ M) to establish baseline current response (). Wash until current returns to baseline.
- Reduction Step:
 - Perfuse oocytes with 1 mM DTT for 2–5 minutes.

- Observation: The current response to ACh may change (usually decreases or alters kinetics) due to the breaking of the Cys192-Cys193 disulfide bond.
- Wash with Ringer's solution for 2 minutes to remove DTT.
- Affinity Labeling:
 - Apply 3-Bromopropionylcholine (10 μ M) for 2–5 minutes.
 - Mechanism: The compound binds to the ACh pocket and the bromine alkylates the reduced Cys192.
 - Note: If the compound acts as an agonist, you may see an inward current that does not desensitize or wash out ("Irreversible activation").
- Washout:
 - Perfuse with Ringer's solution for 10 minutes.
- Test for Covalent Modification:
 - Apply ACh again.
 - Outcome Analysis:
 - Blockade: If the response is abolished and does not recover, the site is covalently blocked.
 - Constitutive Activation: If a holding current persists in the absence of agonist, the tethered choline is permanently activating the channel.
- Specificity Check:
 - Co-apply with d-Tubocurarine (reversible antagonist) during the labeling step. If labeling is prevented, the reaction is specific to the orthosteric site.

Summary of Applications

Application Area	Role of Compound	Mechanism	Key Outcome
Immunology	Hapten (Antigen)	Conjugation to Carrier Protein via Thioether bond	Production of Anti-ACh Antibodies for IHC/ELISA.
Electrophysiology	Affinity Label	Alkylation of reduced Cys residues in nAChR	Mapping of agonist binding site depth and geometry.
Medicinal Chemistry	Synthetic Intermediate	Precursor for Choline derivatives	Synthesis of specific cholinergic probes.
Quality Control	Analytical Standard	Reference material	Identification of impurities in ACh pharmaceutical preparations.

References

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